

# Reconstitution and storage guidelines for Apc 366 tfa

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## Compound of Interest

Compound Name: Apc 366 tfa

Cat. No.: B11932220

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## Application Notes and Protocols for Apc 366 TFA

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the reconstitution, storage, and handling of Apc 366 trifluoroacetate (TFA). Adherence to these protocols is crucial for maintaining the compound's integrity and ensuring reproducible experimental outcomes.

## Product Information

Product Name	Apc 366 TFA
CAS Number	2421110-28-1
Molecular Formula	C24H29F3N6O6
Molecular Weight	554.52 g/mol
Mechanism of Action	Apc 366 is a selective and irreversible inhibitor of mast cell tryptase.[1][2][3] It has been shown to inhibit the release of histamine and reduce airway inflammation, in part by preventing the activation of Proteinase-Activated Receptor 2 (PAR-2).[4][5][6]
Primary Research Areas	Allergic diseases, inflammation, asthma.[1][6][7]

## Reconstitution and Storage Guidelines

Proper reconstitution and storage are critical for maintaining the stability and activity of **Apc 366 TFA**. The following table summarizes the recommended procedures.

Parameter	Guideline	Source(s)
Formulation	Provided as a solid.	[4]
Solvent for Stock Solution	20% Ethanol in Water	[4][5]
Recommended Stock Concentration	Up to 5 mg/mL	[4][5]
Reconstitution Procedure	To prepare a 5 mg/mL stock solution, add the appropriate volume of 20% ethanol/water to the vial. To aid dissolution, the tube may be gently warmed to 37°C and sonicated in an ultrasonic bath.[2][8]	
Storage of Solid (Lyophilized) Compound	Store at -20°C in a sealed container, protected from moisture and light.[1][2]	
Storage of Stock Solution	Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store at -80°C for up to 6 months or at -20°C for up to 1 month.[1][2][8]	

## Experimental Protocols

### Protocol 1: Preparation of Stock and Working Solutions

This protocol describes the preparation of a 10 mM stock solution of **Apc 366 TFA** and subsequent dilution to a working concentration for in vitro cell-based assays.

Materials:

- **Apc 366 TFA** solid
- 20% Ethanol in sterile, nuclease-free water

- Sterile, nuclease-free water or appropriate cell culture medium
- Sterile polypropylene microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)
- 37°C water bath or incubator (optional)

Procedure:

- Calculate the required volume of solvent: To prepare a 10 mM stock solution from 1 mg of **Apc 366 TFA** (MW: 554.52 g/mol ), the required volume of 20% ethanol/water is calculated as follows:
  - $\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$
  - $\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 554.52 \text{ g/mol}) = 0.0001803 \text{ L} = 180.3 \mu\text{L}$
- Reconstitute the stock solution: Aseptically add 180.3  $\mu\text{L}$  of 20% ethanol/water to the vial containing 1 mg of **Apc 366 TFA**.
- Ensure complete dissolution: Cap the vial tightly and vortex thoroughly. If necessary, warm the vial to 37°C for a few minutes and sonicate in an ultrasonic bath until the solid is completely dissolved.<sup>[2][8]</sup>
- Aliquot and store the stock solution: Dispense the 10 mM stock solution into single-use, sterile polypropylene tubes. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).<sup>[1][2][8]</sup>
- Prepare working solutions: On the day of the experiment, thaw an aliquot of the stock solution at room temperature. Prepare the desired working concentration by diluting the stock solution with sterile cell culture medium or an appropriate buffer. For example, to prepare 1 mL of a 100  $\mu\text{M}$  working solution, add 10  $\mu\text{L}$  of the 10 mM stock solution to 990  $\mu\text{L}$  of cell culture medium. Mix well by gentle pipetting before adding to the cells.

## Diagrams

Caption: Workflow for **Apc 366 TFA** from storage to experimental use.

Caption: **Apc 366 TFA** inhibits mast cell tryptase, blocking PAR-2 activation.

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